Application Notes and Protocols for Transwell Invasion Assay with Fangchinoline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Fangchinoline*
CAS No.:	*NO CAS*
Cat. No.:	*B15542281*

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These application notes provide a comprehensive overview and detailed protocols for utilizing **Fangchinoline** in a Transwell invasion assay to investigate its anti-metastatic potential. **Fangchinoline**, a bisbenzylisoquinoline alkaloid isolated from Stephania tetrandra, has demonstrated significant inhibitory effects on cancer cell invasion across various cancer types.[1][2][3][4] This document outlines the underlying molecular mechanisms, experimental procedures, and expected outcomes when studying the impact of **Fangchinoline** on tumor cell metastasis.

Introduction

Cancer metastasis is a complex process involving the degradation of the extracellular matrix (ECM), a critical step facilitated by enzymes such as matrix metalloproteinases (MMPs).[1] **Fangchinoline** has been identified as a potent inhibitor of cancer cell invasion by targeting key signaling pathways that regulate MMP expression and other metastatic processes.[1][2][5][6] The Transwell invasion assay is a widely used in vitro method to quantify the invasive potential

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of cancer cells through a basement membrane matrix, mimicking the in vivo metastatic cascade.

Mechanism of Action of **Fangchinoline** in Cancer Cell Invasion

Fangchinoline exerts its anti-invasive effects through the modulation of several critical signaling pathways often dysregulated in cancer.[7] Notably, it has been shown to suppress the PI3K/Akt signaling pathway, which in turn downregulates the expression of MMP-2 and MMP-9, key enzymes responsible for ECM degradation.[1][2][5][8] Additionally, **Fangchinoline** can inhibit the phosphorylation of Focal Adhesion Kinase (FAK), another crucial mediator of cell migration and invasion.[6] In some cancers, it has also been shown to suppress the EGFR-PI3K/AKT signaling pathway.[9][10] Furthermore, **Fangchinoline** can reverse the epithelial-mesenchymal transition (EMT), a process critical for cancer cell metastasis.[11][12][13]

Quantitative Data on **Fangchinoline**'s Effect on Cell Invasion

The inhibitory effect of **Fangchinoline** on cancer cell invasion is dose-dependent. The following tables summarize quantitative data from various studies.

Table 1: IC50 Values of **Fangchinoline** in Different Cancer Cell Lines

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Cell Line	Cancer Type	IC50 (μM)	Reference
A375	Melanoma	12.41	[6]
A875	Melanoma	16.20	[6]
DLD-1	Colon Adenocarcinoma	4.53 (at 48h)	[10]
LoVo	Colon Adenocarcinoma	5.17 (at 48h)	[10]
EC1	Esophageal Squamous Cell Carcinoma	3.042	[14]
ECA109	Esophageal Squamous Cell Carcinoma	1.294	[14]
Kyse450	Esophageal Squamous Cell Carcinoma	2.471	[14]
Kyse150	Esophageal Squamous Cell Carcinoma	2.22	[14]

Table 2: Inhibition of Cancer Cell Invasion by **Fangchinoline**

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Cell Line	Cancer Type	Fangchinoline Concentration (μM)	Inhibition of Invasion (%)	Reference
AGS	Gastric Cancer	2	13.47 ± 7.30	[1]
		4	51.93 ± 3.56	[1]
		8	75.97 ± 4.30	[1]
MG63	Osteosarcoma	10, 20, 30	Dose-dependent decrease	[2]
SGC7901	Gastric Cancer	10, 20, 30	Dose-dependent decrease	[5]
A375 & A875	Melanoma	Dose-dependent	Significant decrease	[6]
DLD-1 & LoVo	Colon Adenocarcinoma	0, 0.5, 1, 2	Dose-dependent decrease	[10]

Experimental Protocols

This section provides a detailed protocol for a Transwell invasion assay using **Fangchinoline**. This protocol is a general guideline and may require optimization based on the specific cell line and experimental conditions.

Materials

- Transwell inserts (e.g., 8 μm pore size)
- 24-well plates
- Matrigel Basement Membrane Matrix
- Cancer cell line of interest
- Cell culture medium (e.g., DMEM, RPMI-1640)
- Fetal Bovine Serum (FBS)

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- **Fangchinoline** (dissolved in DMSO to create a stock solution)[15]
- Phosphate Buffered Saline (PBS)
- Cotton swabs
- Fixation solution (e.g., methanol, paraformaldehyde)
- Staining solution (e.g., Crystal Violet, Giemsa)
- Microscope

Protocol

- Preparation of Matrigel-coated Inserts:
  - Thaw Matrigel on ice overnight.
  - Dilute Matrigel with cold, serum-free cell culture medium (the dilution factor needs to be optimized for the cell line, typically 1:3 to 1:8).
  - Add the diluted Matrigel solution to the upper chamber of the Transwell inserts (e.g., 50-100 µL per insert).
  - Incubate the plates at 37°C for at least 4-6 hours to allow the Matrigel to solidify.[16]
- Cell Preparation:
  - Culture cancer cells to ~80% confluency.
  - Starve the cells in serum-free medium for 12-24 hours prior to the assay.[17]
  - Harvest the cells using trypsin-EDTA and resuspend them in serum-free medium.
  - Perform a cell count and adjust the cell suspension to the desired concentration (e.g., 1 x 10^5 to 5 x 10^5 cells/mL).
- Transwell Invasion Assay:

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- Rehydrate the Matrigel-coated inserts by adding serum-free medium to the top and bottom chambers and incubate for 1-2 hours at 37°C.
- Remove the rehydration medium.
- In the lower chamber of the 24-well plate, add cell culture medium containing a chemoattractant, typically 10-20% FBS.[16]
- In the upper chamber (the Transwell insert), add the cell suspension in serum-free medium.
- Add different concentrations of **Fangchinoline** (prepared from the stock solution) to the upper chamber along with the cells. Include a vehicle control (DMSO) group. The final concentration of DMSO should be consistent across all wells and typically below 0.1%.
- Incubate the plate at 37°C in a humidified incubator with 5% CO2 for a period that allows for measurable invasion (typically 12-48 hours, depending on the cell line's invasive capacity).

- Fixation and Staining:
  - After incubation, carefully remove the medium from the upper and lower chambers.
  - Using a cotton swab, gently remove the non-invading cells from the upper surface of the insert membrane.[16]
  - Fix the invading cells on the lower surface of the membrane by immersing the insert in a fixation solution (e.g., 100% methanol) for 10-20 minutes.
  - Wash the inserts with PBS.
  - Stain the fixed cells by immersing the inserts in a staining solution (e.g., 0.1% Crystal Violet) for 15-30 minutes.
  - Gently wash the inserts with water to remove excess stain and allow them to air dry.
- Quantification:

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- Once dry, the invaded cells can be visualized and counted under a microscope.
- Count the number of stained cells in several random fields of view for each insert.
- Calculate the average number of invaded cells per field for each experimental condition.
- The percentage of invasion inhibition can be calculated using the following formula: % Inhibition = (1 - (Number of invaded cells in treated group / Number of invaded cells in control group)) * 100

Visualizations

Experimental Workflow

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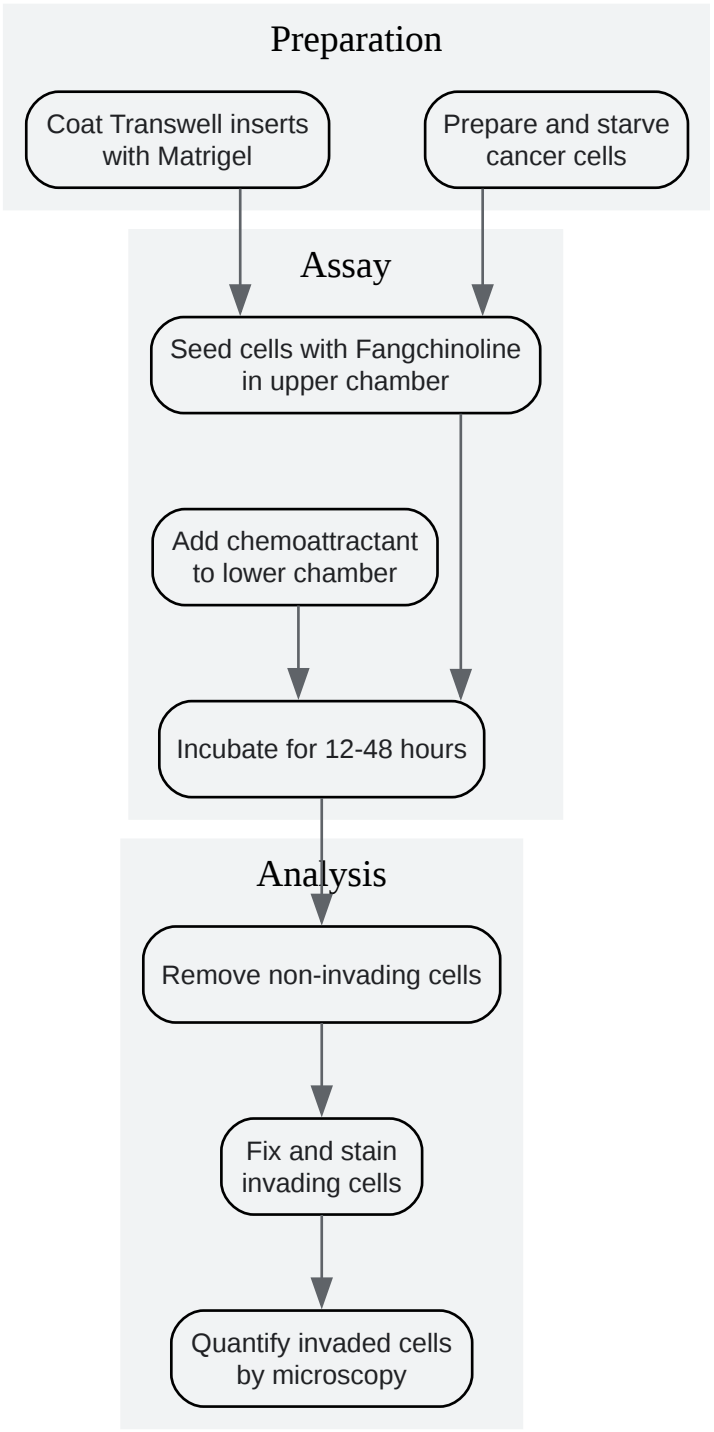

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Caption: Workflow for the Transwell Invasion Assay with **Fangchinoline**.

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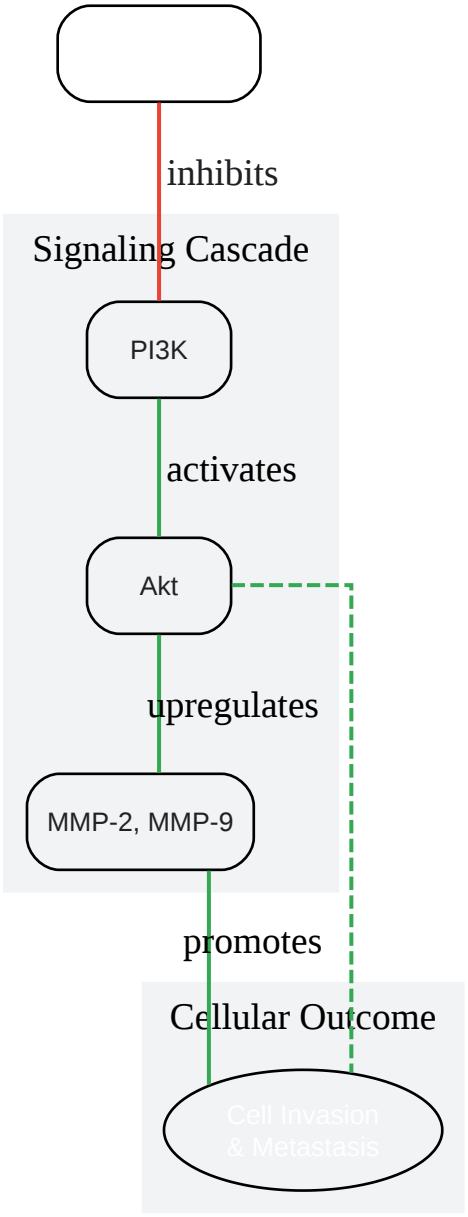
Signaling Pathway of **Fangchinoline** in Inhibiting Cancer Cell Invasion



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Caption: Simplified signaling pathway of **Fangchinoline**'s anti-invasive effect.

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